Solubility Profile & Stability of 3-Nitrobenzoyl Bromide: A Technical Guide

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Compound of Interest

Compound Name:	*3-Nitrobenzoyl bromide*
CAS No.:	*13277-62-8*
Cat. No.:	*B079461*

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CAS Number: 13277-62-8 Chemical Class: Acyl Bromide / Nitroaromatic Molecular Formula:

Molecular Weight: 230.02 g/mol [1]

Executive Summary

3-Nitrobenzoyl bromide is a specialized electrophile used primarily in the synthesis of 3-nitrobenzoic acid derivatives (esters, amides) and Friedel-Crafts acylations.[1] Unlike stable organic solids, its "solubility profile" is inextricably linked to its hydrolytic instability.[1]

Critical Insight: This compound does not possess a static solubility value in protic solvents.[1] In water, alcohols, or amines, it undergoes rapid solvolysis, converting into 3-nitrobenzoic acid or its corresponding derivatives.[1] Therefore, solubility data must be categorized into Inert Solvation (true physical solubility) and Reactive Consumption (chemical degradation).[1]

This guide provides a validated framework for solvent selection, distinguishing between thermodynamically stable solutions and kinetically unstable reaction mixtures.[1]

Physicochemical Characterization

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Understanding the lattice energy and polarity of **3-Nitrobenzoyl bromide** allows for predictive solubility modeling in the absence of extensive empirical data.[1]

Property	Value / Characteristic	Implication for Solubility
Physical State	Low-melting solid or semi-solid (Est.[1] MP: 30–50°C)*	Highly soluble in organic solvents with moderate polarity due to low lattice energy.[1]
Polarity	High (Nitro group + Carbonyl)	Requires polar aprotic or chlorinated solvents for high-concentration dissolution.[1]
Reactivity	Electrophilic Acyl Bromide	Violent reaction with nucleophiles (OH, NH groups).[1]
Leaving Group	Bromide ( )	Better leaving group than chloride; more reactive and moisture-sensitive than 3-nitrobenzoyl chloride.[1]

*Note: While the chloride analog (3-nitrobenzoyl chloride) melts at 34°C, the bromide typically exhibits a similar or slightly higher melting point due to increased molecular weight, though often depressed by impurities.[1]

Solvent Compatibility Landscape

The following matrix categorizes solvents based on their thermodynamic capacity to dissolve the solute versus their kinetic tendency to degrade it.

Class A: Inert Solvents (Recommended)

These solvents dissolve **3-Nitrobenzoyl bromide** chemically unchanged.[1] Ideal for storage, transport, and reaction media.[1]

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Solvent	Solubility Rating	Technical Notes
Dichloromethane (DCM)	Excellent	Primary choice.[1] High solubility due to polarizability match.[1] Easily removed (low BP).
Chloroform ( )	Excellent	Similar to DCM but often contains ethanol stabilizer (must use amylene-stabilized or acid-free).[1]
Toluene	Good	Excellent for reflux reactions.[1] Lower solubility at RT compared to DCM but stable.[1]
Tetrahydrofuran (THF)	Good	Must be anhydrous.[1] Ethers can form peroxides; ensure BHT-free if sensitive.[1]
Ethyl Acetate	Moderate	Good solubility, but ensure strictly anhydrous to prevent hydrolysis.[1]

Class B: Reactive Solvents (Strictly Prohibited)

These act as substrates, not solvents.[1] Contact results in immediate degradation.

Solvent	Reaction Product	Mechanism
Water	3-Nitrobenzoic acid + HBr	Hydrolysis (Violent/Exothermic).[1]
Methanol	Methyl 3-nitrobenzoate	Methanolysis (Rapid).[1]
Ethanol	Ethyl 3-nitrobenzoate	Ethanolysis.[1]
Diethylamine	N,N-Diethyl-3-nitrobenzamide	Aminolysis (Exothermic).[1]

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Class C: Conditional Solvents (Use with Caution)

Solvent	Risk Factor	Mitigation
Acetone	Enolization / Aldol	Can react with acid bromides under acidic/basic catalysis.[1] Use only for rapid, low-temp transfers.
DMF / DMSO	Vilsmeier / Oxidation	DMF can react with acyl halides to form reactive iminium salts.[1] DMSO is hygroscopic and can act as an oxidant.[1] Avoid for storage.

Reaction Mechanism & Degradation Pathways

The "solubility" in protic solvents is actually a bimolecular nucleophilic substitution (

at carbonyl).[1] The bromide ion is an excellent leaving group, making this molecule significantly more sensitive to moisture than its chloride counterpart.[1]

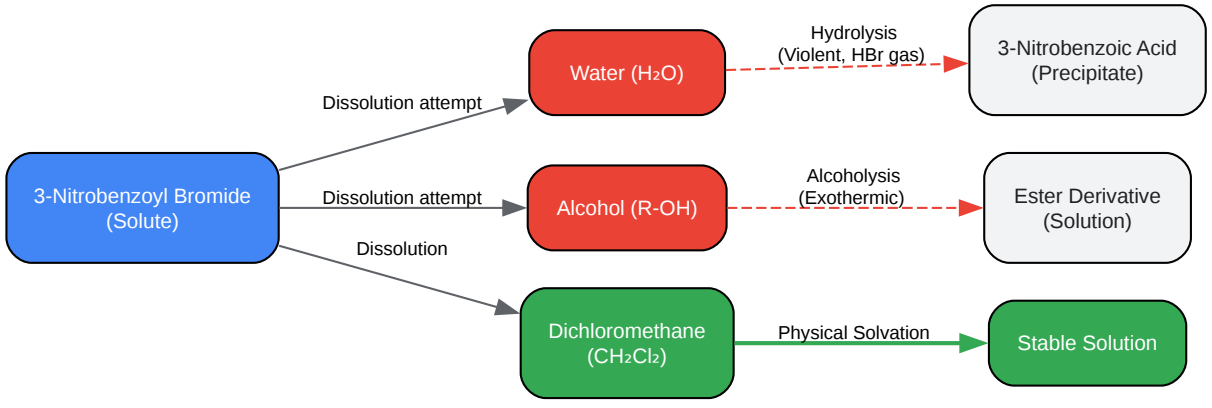

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Figure 1: Reactivity pathways determining the fate of **3-Nitrobenzoyl bromide** in different solvent classes.[1]

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Experimental Protocol: Inert Solubility Screening

Objective: To determine the solubility limit without inducing chemical decomposition.

Safety Warning: **3-Nitrobenzoyl bromide** is a lachrymator and corrosive.[1] HBr gas is evolved upon contact with moisture.[1] All operations must be performed in a fume hood.[1]

Materials

- Solute: **3-Nitrobenzoyl bromide** (freshly opened/stored under

).[1]
- Solvent: Anhydrous Dichloromethane (dried over

  or molecular sieves).
- Atmosphere: Dry Nitrogen or Argon balloon.[1]

Step-by-Step Methodology

- Preparation: Flame-dry a 10 mL Schlenk tube and cool under a stream of nitrogen.
- Weighing: Rapidly weigh 100 mg of **3-Nitrobenzoyl bromide** into the tube. Cap immediately.
- Solvent Addition: Add anhydrous solvent in 100

  aliquots via syringe through the septum.
- Observation: Agitate (vortex/sonicate) after each addition.
- Endpoint: Record the volume required for complete dissolution (clear solution).
  - Calculation: Solubility (

) = Mass (

) / Volume (

).[1]

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Validation Check: To confirm the solute has not degraded during the test, take a aliquot, evaporate the solvent under vacuum, and acquire an IR spectrum.[1]

- Intact: Strong Carbonyl stretch at ~1800 (Acid Bromide).[1]
- Degraded: Broad OH stretch (3000-2500) and shifted Carbonyl ~1690 (Carboxylic Acid).[1]

Solvent Selection Decision Tree

Use this logic flow to select the appropriate solvent for your specific application.

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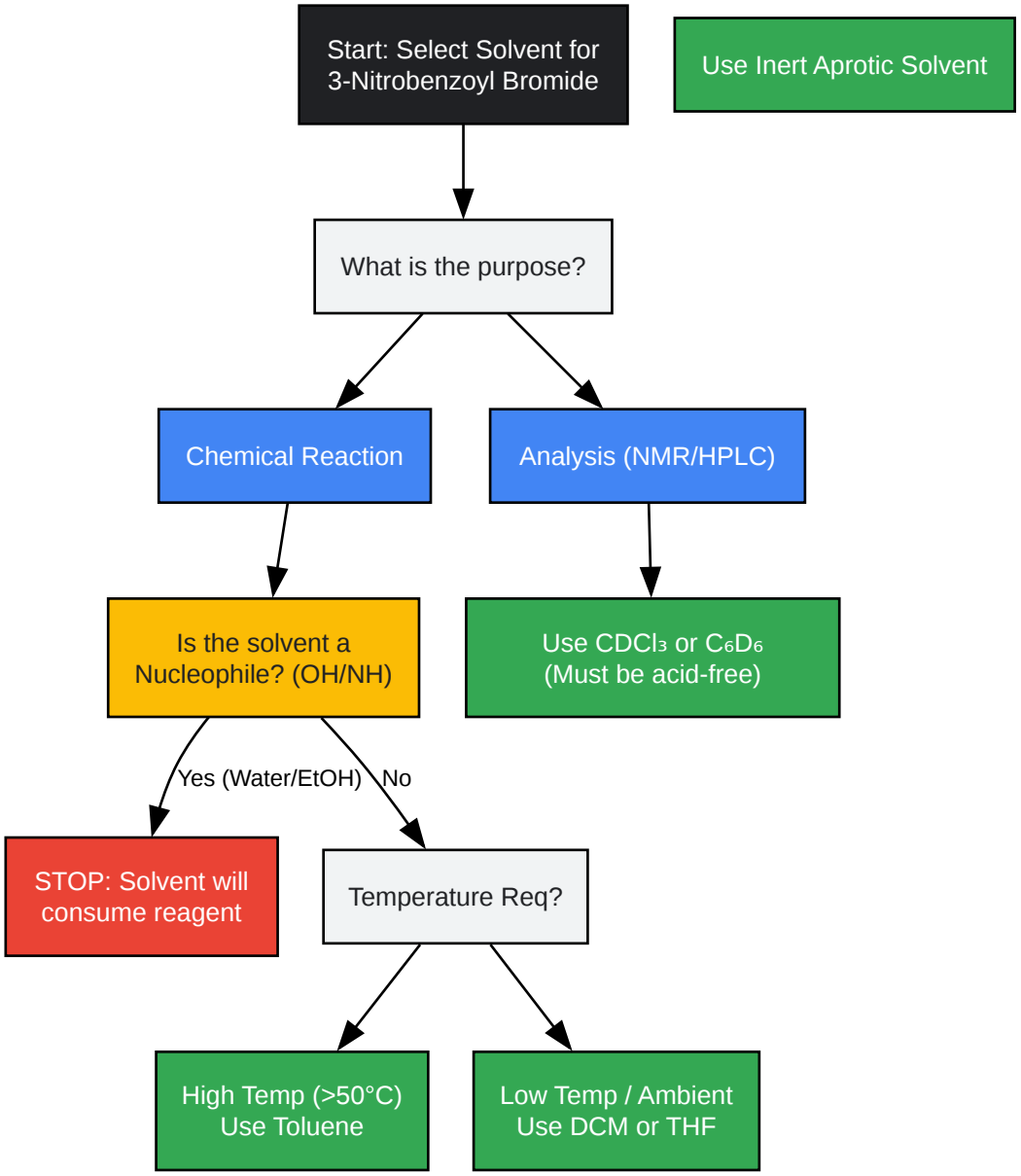

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Figure 2: Decision logic for solvent selection based on application parameters.

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